

Transgenerational Impact of Cyclaniliprole on Insect Populations: A Technical Guide

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Compound of Interest

Compound Name: **Cyclaniliprole**

Cat. No.: **B1261310**

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Introduction

Cyclaniliprole, a novel anthranilic diamide insecticide, has demonstrated significant efficacy against a broad spectrum of insect pests. Its primary mode of action involves the activation of ryanodine receptors (RyRs), leading to an uncontrolled release of intracellular calcium stores, which results in muscle paralysis and eventual death of the insect.^[1] Beyond its acute toxicity, sublethal exposure to **Cyclaniliprole** can induce profound transgenerational effects, influencing the fitness and population dynamics of subsequent generations. This technical guide provides an in-depth analysis of these effects, compiling quantitative data, detailing experimental methodologies, and visualizing the underlying biological pathways.

Data Presentation: Quantitative Transgenerational Effects

The following tables summarize the key quantitative data from studies investigating the sublethal and transgenerational effects of **Cyclaniliprole** and the closely related compound, Cyantraniliprole, on various insect species.

Table 1: Sublethal and Transgenerational Effects of **Cyclaniliprole** on Rhopalosiphum padi

Generation	Parameter	Control	LC ₁₅	LC ₃₅
F ₀	Adult Longevity (days)	13.26	7.17	3.26
Fecundity (nymphs/female)	20.21	11.12	4.31	
F ₁	Fourth Nymphal Stage (days)	-	-	Significantly Reduced
Net Reproductive Rate (R ₀)	-	-	Significantly Reduced	
Age-Stage Specific Survival Rate (s _{xj})	-	Significantly Reduced	Significantly Reduced	
Age-Specific Survival Rate (l _x)	-	Significantly Reduced	Significantly Reduced	
Age-Specific Maternity (l _x m _x)	-	Significantly Reduced	Significantly Reduced	
Age-Stage Life Expectancy (e _{xj})	-	Significantly Reduced	Significantly Reduced	

Data extracted from a study on the effects of **Cyclaniliprole** on the bird cherry-oat aphid, *Rhopalosiphum padi*.[\[2\]](#)[\[3\]](#)

Table 2: Sublethal and Transgenerational Effects of **Cyclaniliprole** on *Schizaphis graminum*

Generation	Parameter	Control	LC ₁₅	LC ₃₅
F ₀	Adult Longevity (days)	8.40	7.50	5.76
	Fecundity (nymphs/female)	12.33	10.25	7.08
F ₁	Third Nymphal Stage (days)	-	Significantly Shortened	-
	Age-Specific Survival Rate (l _x)	-	No Significant Effect	Significantly Reduced
	Age-Specific Maternity (l _x m _x)	-	No Significant Effect	Significantly Reduced
	Age-Stage Life Expectancy (e _{xj})	-	No Significant Effect	Significantly Reduced

Data extracted from a study on the effects of **Cyclaniliprole** on the greenbug aphid, *Schizaphis graminum*.[\[2\]](#)[\[3\]](#)

Table 3: Sublethal and Transgenerational Effects of Cyantraniliprole on *Agrotis ipsilon*

Generation	Parameter	Control	LC ₅	LC ₂₀	LC ₄₀
F ₀	Larval Duration (days)	Shorter	Prolonged	Prolonged	Prolonged
	Pupal Duration (days)	16.37	17.63	17.79	17.67
	Female Adult Longevity (days)	12.04	9.54	7.53	8.40
	Male Adult Longevity (days)	10.73	8.67	8.28	8.00
	Fecundity (eggs/female)	Higher	Reduced	Reduced	Reduced
F ₁	Pupal Weight (female)	Lower	Significantly Higher	Significantly Higher	Significantly Higher
	Pupal Weight (male)	Lower	Significantly Higher	Significantly Higher	Significantly Higher
	Egg Hatchability (%)	Higher	Significantly Lower	Significantly Lower	Significantly Lower

Data extracted from a study on the effects of Cyantraniliprole on the black cutworm, *Agrotis ipsilon*.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

This section details the methodologies employed in the cited studies to assess the transgenerational effects of **Cyantraniliprole**.

Insect Rearing and Culture Maintenance

- Aphid Rearing (R. padi and S. graminum): Aphids are reared on wheat seedlings in a controlled environment, typically at 20-25°C with a 16:8 hour (light:dark) photoperiod and 60-70% relative humidity.[2]
- Moth Rearing (A. ipsilon): Black cutworm larvae are reared on an artificial diet in individual containers under controlled conditions (e.g., 25±1°C, 70±5% RH, 14:10 h L:D photoperiod) to prevent cannibalism.[4]

Bioassays to Determine Sublethal Concentrations (LC_x)

- Leaf-Dipping Method (for aphids): Wheat leaves are dipped in serial dilutions of **Cyclaniliprole** solution for a specified time (e.g., 10-20 seconds) and then air-dried. Adult aphids are then placed on these treated leaves. Mortality is assessed after 24-48 hours to calculate the lethal concentrations (e.g., LC₁₅, LC₃₅).[2]
- Diet Incorporation Method (for moths): **Cyclaniliprole** is incorporated into the artificial diet at various concentrations. Fourth-instar larvae are fed this treated diet. Mortality is recorded after a set period to determine the LC values (e.g., LC₅, LC₂₀, LC₄₀).[4]

Assessment of F₀ Generation Effects

- Surviving adult insects from the sublethal concentration bioassays are used as the F₀ generation.
- Longevity and Fecundity: Individual adults are maintained on untreated food sources. The lifespan of each adult and the number of offspring produced daily are recorded until the death of the adult.[2][4]

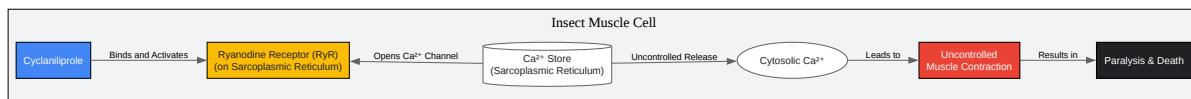
Assessment of F₁ Generation Effects

- Offspring produced by the F₀ generation are collected within 24 hours of birth/hatching and are reared on untreated food sources.
- Life Table Parameters: A cohort of F₁ individuals is monitored daily. The duration of each developmental stage (nymphal instars or larval/pupal stages), survival, and fecundity of the resulting adults are recorded.

- Data Analysis: The collected data are analyzed using age-stage, two-sex life table analysis to calculate various demographic parameters, including the net reproductive rate (R_0), intrinsic rate of increase (r), mean generation time (T), age-stage specific survival rate (s_{xj}), age-specific survival rate (I_x), age-specific maternity ($I_x m_x$), and age-stage life expectancy (e_{xj}).^{[2][4]}

Mandatory Visualizations

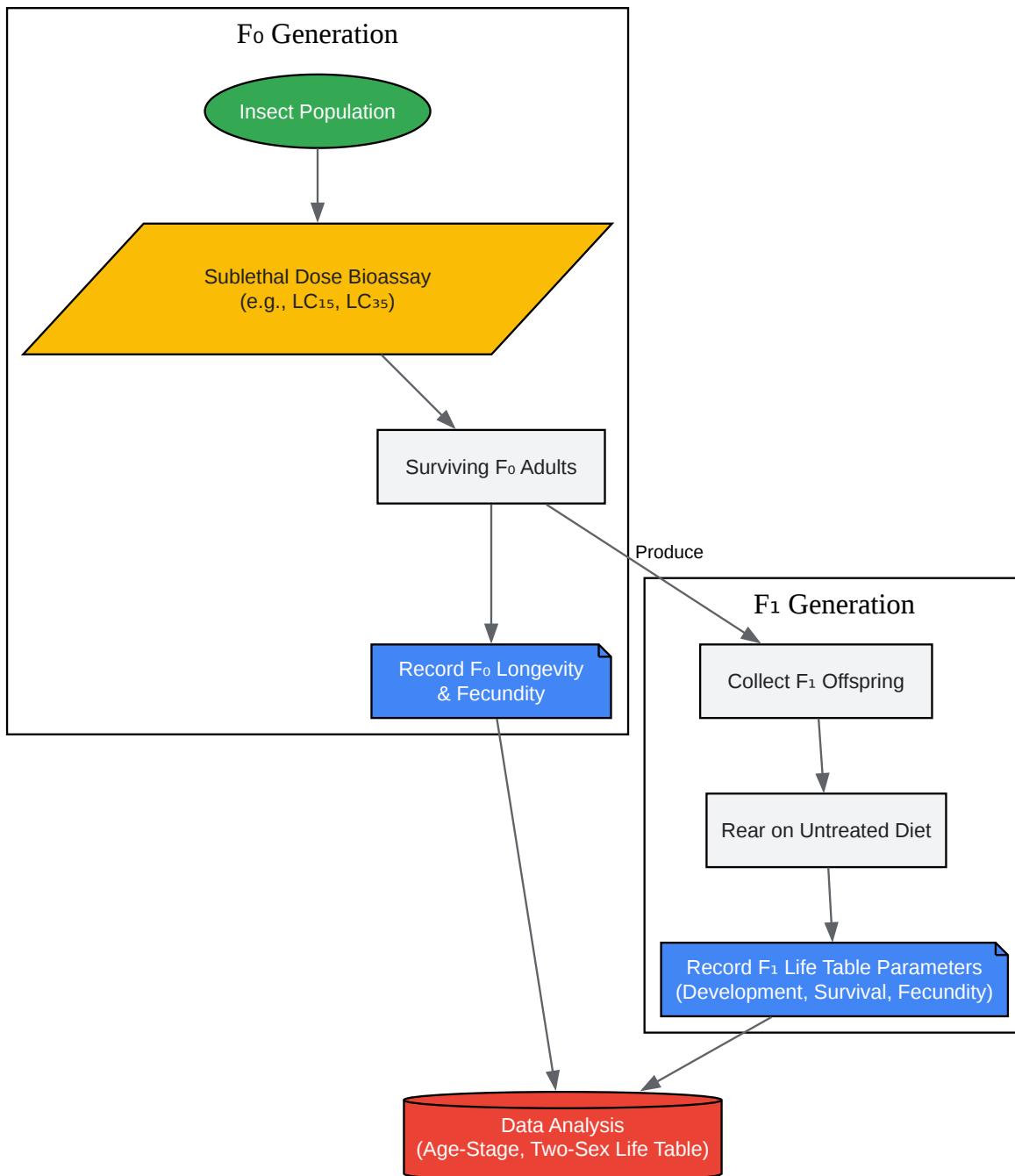
Signaling Pathway of Cyclaniliprole's Primary Mode of Action

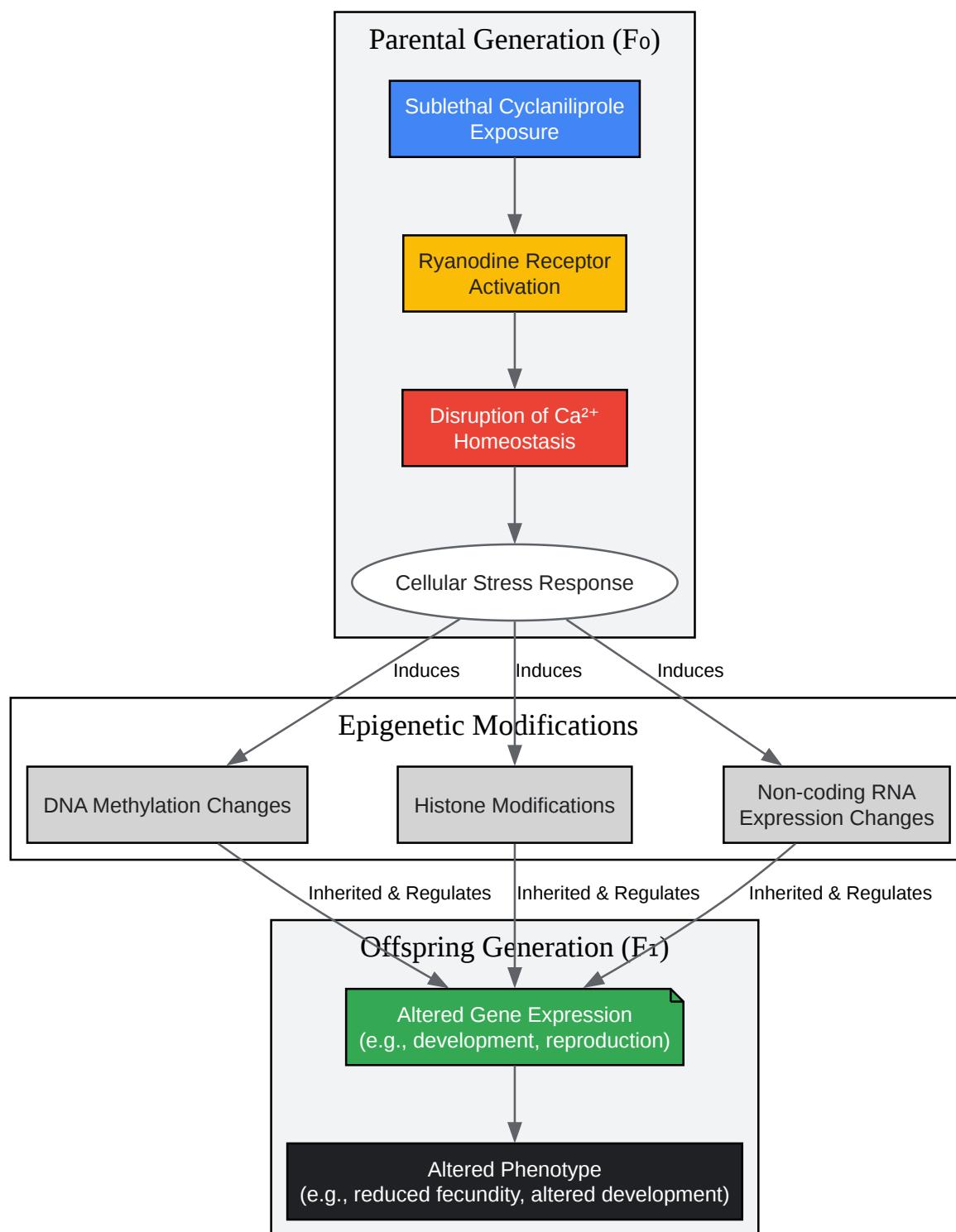


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Caption: Primary mechanism of **Cyclaniliprole** action in insect muscle cells.

Experimental Workflow for Assessing Transgenerational Effects





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